

Safeguarding Your Research: A Comprehensive Guide to Handling Methionine Sulfone

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Compound of Interest

Compound Name: Methionine Sulfone

Cat. No.: B554994

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For researchers, scientists, and professionals in drug development, the safe handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for **Methionine Sulfone**, ensuring operational excellence and adherence to safety protocols. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety information, building a foundation of trust that extends beyond the product itself.

Methionine Sulfone is a derivative of the amino acid methionine.^{[1][2][3]} While it is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, proper handling and disposal are crucial to maintain a safe laboratory environment.^{[4][5]}

Essential Safety Information at a Glance

This table summarizes the key physical and chemical properties of **Methionine Sulfone**, along with critical safety information.

Property	Value	Source
Chemical Formula	C ₅ H ₁₁ NO ₄ S	[2][5]
Molecular Weight	181.21 g/mol	[5][6]
Appearance	White crystalline powder or solid	[2][7]
Melting Point	Approximately 233-258 °C (decomposes)	[2][7]
Solubility	Soluble in water	[1]
Odor	Low odor	[7][8][9]
Stability	Stable under normal conditions. Some sources note it may be air-sensitive.	[4][7][8][9]
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.	[4][7][8][9]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Methionine Sulfone** minimizes risks and ensures procedural consistency.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4][7][8][9]
- Some sources recommend refrigeration and storage under an inert atmosphere.[7][8][9] For stock solutions, storage at -80°C for up to 6 months or -20°C for up to 1 month (protected from light) is advised.[1]

2. Handling and Personal Protective Equipment (PPE):

- Always handle **Methionine Sulfone** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust.
- Wear appropriate personal protective equipment (PPE):
 - Eye Protection: Chemical safety goggles or glasses are mandatory.[4][10]
 - Hand Protection: Wear suitable chemical-resistant gloves.[4][10]
 - Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[4][7]
- Avoid the formation of dust when handling the solid material.[4][7][8][9]
- Do not eat, drink, or smoke in the handling area.[10]
- Wash hands thoroughly after handling.[10][11]

3. Experimental Use:

- When preparing solutions, slowly add the solid to the solvent to minimize dust generation.
- If using water as a solvent for stock solutions, it is recommended to filter and sterilize the solution with a 0.22 μm filter before use.[1]
- Ensure all containers are clearly labeled.

Emergency Response and First Aid

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Exposure Type	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. [4] [5] [7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur. [4] [5] [7]
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention if symptoms occur. [4] [5] [7]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek medical attention if symptoms occur. [4] [5] [7]

Spill Response:

For minor spills, ensure adequate ventilation and wear appropriate PPE.[\[4\]](#)[\[7\]](#) Carefully sweep or shovel the solid material into a suitable container for disposal, avoiding the creation of dust.[\[4\]](#)[\[7\]](#) Prevent the substance from entering drains or the environment.[\[4\]](#)[\[7\]](#)[\[11\]](#)

Disposal Plan

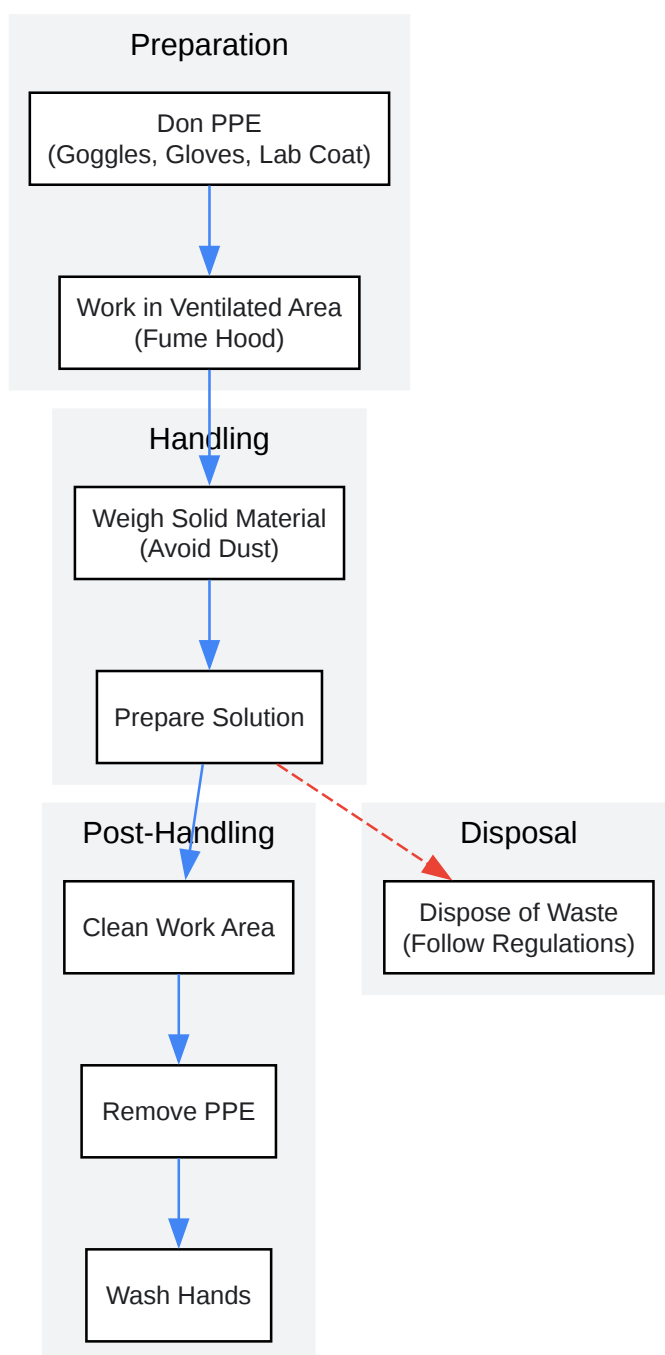
Proper disposal of **Methionine Sulfone** and its containers is an essential final step.

- Chemical Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. The material should be swept up and shoveled into suitable containers for disposal.[\[4\]](#)[\[7\]](#)
- Container Disposal: Empty containers should be disposed of in accordance with local regulations. Do not reuse empty containers.

Workflow for Safe Handling of Methionine Sulfone

The following diagram illustrates the logical workflow for the safe handling of **Methionine Sulfone**, from preparation to disposal.

Safe Handling Workflow for Methionine Sulfone



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